

issues with storing picric acid in containers with metal caps

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Picrate*

Cat. No.: *B076445*

[Get Quote](#)

Picric Acid Storage: Technical Support Center

Welcome to the Technical Support Center for Picric Acid Handling and Storage. This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance on the safe management of picric acid, with a specific focus on the hazards associated with improper storage containers.

Frequently Asked Questions (FAQs)

Q1: What is the primary issue with storing picric acid in a container with a metal cap?

A: The primary issue is the chemical reaction between picric acid and metals. Picric acid is a strong acid that readily reacts with many metals—including iron, lead, copper, zinc, and nickel—to form highly unstable and explosive metal **picrate** salts.^{[1][2][3][4][5]} These **picrate** salts are often significantly more sensitive to shock, friction, or heat than picric acid itself.^{[1][6][7][8]} If these crystals form in the threads of a metal cap, the simple act of opening the container can create enough friction to cause a detonation.^{[3][9]}

Q2: How does the water content of picric acid affect its safety?

A: The water content is critical to the safety of picric acid. When wetted with at least 10-30% water, picric acid is classified as a flammable solid and is significantly less hazardous.^{[5][6][10]} However, if the picric acid is allowed to dry out to less than 10% water, it becomes a high-

powered explosive that is highly sensitive to shock, heat, or friction.[5][6][11][12] Regular inspection to ensure the material remains adequately wetted is a crucial safety measure.[5][11]

Q3: Which materials are incompatible with picric acid?

A: Besides most metals, picric acid is incompatible with a range of other substances. It should not be allowed to come into contact with concrete, plaster, ammonia, amines, bases, oxidizers, and reducing agents.[1][6][8] Contact with concrete or plaster can form calcium **picrate**, another friction-sensitive explosive.[1][5][8]

Q4: I found an old bottle of picric acid with a metal cap in my lab. What should I do?

A: DO NOT TOUCH OR MOVE THE CONTAINER.[9][13][14] This is a potentially critical hazard. Crystals of highly sensitive metal **picrates** may have formed between the cap and the bottle threads.[14] Any disturbance could cause an explosion.[9][14] You should immediately secure the area, restrict all access, and contact your institution's Environmental Health & Safety (EHS) office or local bomb disposal unit for emergency assistance.[9][13]

Q5: How should picric acid be stored correctly?

A: Picric acid must be stored in its original container, which is typically glass or plastic, with a non-metal, screw-top cap.[1][2] It should be kept in a cool, dry, well-ventilated area away from heat sources and direct sunlight.[1][6] For added safety, store the primary container inside a polyethylene secondary container.[6][13] All containers must be clearly labeled with the date received and the date opened.[1][8][10] It is recommended to dispose of picric acid within two years of receipt.[6][10][11]

Troubleshooting Guides

Scenario 1: Crystals are visible around the cap or on the outside of the container.

- Problem: Crystalline growth on the exterior of a picric acid container indicates that the solution may have wicked up the threads and evaporated, leaving behind potentially dry and highly sensitive picric acid or **picrate** salt crystals.[1][11][13]
- Immediate Action:

- DO NOT attempt to open or move the bottle.[14]
- Immediately restrict access to the area where the container is located.[13][14]
- From a safe distance, if possible, lightly mist any visible external crystals with water to rehydrate them. A spray bottle is ideal for this purpose.[14] Do not agitate the container.
- Contact your EHS office or emergency services immediately for guidance and disposal.[9][14]

Scenario 2: The picric acid inside the container appears dry or has a low water level.

- Problem: Picric acid that is not fully wetted (i.e., not covered by a layer of water) is in a dangerous, potentially explosive state.[1][6]
- Immediate Action:
 - DO NOT open the container. Friction from the cap threads could detonate the dry crystals.[3][9]
 - Visually assess the situation without handling the container if possible.[13][14]
 - Secure the area to prevent others from accessing it.[14]
 - Contact your EHS office immediately.[9] Knowledgeable experts may advise on safely rehydrating the material or will arrange for its immediate removal.[3]

Data on Metal Picrate Sensitivity

While comprehensive quantitative data is highly specialized, studies indicate that the sensitivity of metal **picrates** varies. The primary takeaway for laboratory safety is that the formation of any metal **picrate** significantly increases the risk of an explosion.

Compound	Relative Sensitivity Concern	Decomposition Temperature	Notes
Picric Acid (Dry)	High	Begins to decompose at lower temperatures than its salts.[15][16]	A powerful explosive, but less sensitive to shock than its metal salts.[2][17]
Lead Picrate	Extremely High	Decomposition starts at a lower temperature than sodium picrate. [18]	Known to be more sensitive than picric acid.[2][17] Its formation is a critical hazard.[7][18]
Iron, Copper, Zinc Picrates	Very High	Reacts with common metals to create explosive salts.[3]	Formation is a primary concern with metal caps and spatulas.[1][3][5]
Calcium Picrate	Very High	Activation energy for decomposition is 140.3 kJ/mol.[16]	Can form from contact with concrete floors or plaster.[1][5][8]
Strontium & Barium Picrates	High	More sensitive to drop hammer tests than picric acid.[16]	Decompose at higher temperatures than picric acid.[16]

Experimental Protocols

Protocol 1: Monthly Inspection of Stored Picric Acid

- Objective: To ensure picric acid remains safely hydrated and to inspect for container degradation or crystal formation.
- Procedure:
 1. Without moving the container excessively, visually inspect the contents to confirm that the solid material is covered by a layer of water.[1][13] The material should have the consistency of wet sand.[6]

2. Check for any signs of crystallization around the cap, neck, or threads of the container.[11]
[13]
3. Examine the container label to check the receipt and opening dates. Plan for disposal if the container is approaching two years of age.[10][11]
4. Record the inspection date and observations on a dedicated log sheet attached to the secondary container.[6][11]
5. If the container appears safe to open and the water level is low, carefully and slowly add distilled water to re-cover the solid.[1]
6. Before resealing, wipe the neck, cap, and threads with a cloth dampened with distilled water to prevent crystals from forming in the threads.[6][8]
7. Seal the cap and reinforce it with Parafilm.[6]

Protocol 2: Safe Dispensing of Picric Acid

- Objective: To handle and dispense picric acid while minimizing risk.
- Procedure:
 1. Always handle picric acid inside a certified chemical fume hood.[6][19]
 2. Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves (neoprene or nitrile).[6][13]
 3. Never use a metal spatula or other metal tools to dispense the solid.[1][6][9] Use only plastic or ceramic spatulas.
 4. Carefully perform the visual inspection as described in Protocol 1 before opening the container.
 5. Slowly and carefully unscrew the cap. If any resistance is felt, stop immediately and consult your EHS office.
 6. Dispense the required amount.

7. Before closing the container, thoroughly clean the neck, cap, and threads with a wet cloth.

[\[1\]](#)[\[6\]](#)[\[8\]](#)

8. Securely reseal the container and return it to its designated secondary containment and storage location.[\[6\]](#)[\[13\]](#)

Visual Guides

```
// Node Definitions storage [label="Picric Acid Stored\nin Container", fillcolor="#F1F3F4",  
fontcolor="#202124"]; metal_cap [label="Container has\nMetal Cap/Lid", fillcolor="#EA4335",  
fontcolor="#FFFFFF"]; no_metal_cap [label="Container has\nNon-Metal Cap",  
fillcolor="#34A853", fontcolor="#FFFFFF"]; reaction [label="Chemical Reaction:\nAcid + Metal",  
fillcolor="#FBBC05", fontcolor="#202124"]; picrate [label="Formation of Shock-  
Sensitive\nMetal Picrate Crystals\nin Cap Threads", fillcolor="#EA4335",  
fontcolor="#FFFFFF"]; drying [label="Evaporation\nDrying Occurs", fillcolor="#FBBC05",  
fontcolor="#202124"]; friction [label="Friction/Impact\n(e.g., Opening Cap)",  
fillcolor="#FBBC05", fontcolor="#202124"]; detonation [label="DETTONATION", shape=octagon,  
fillcolor="#EA4335", fontcolor="#FFFFFF", fontsize=14, fontname="Arial-Bold"]; safe  
[label="Reduced Risk", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"];  
  
// Logical Flow storage -> metal_cap [label=" If"]; storage -> no_metal_cap [label=" If"];  
metal_cap -> reaction; reaction -> picrate; picrate -> drying [label=" Over Time"]; drying ->  
friction; friction -> detonation [color="#EA4335", penwidth=2]; no_metal_cap -> safe  
[color="#34A853"]; }
```

Caption: Decision workflow for assessing a container of picric acid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Information on Picric Acid – Stanford Environmental Health & Safety [ehs.stanford.edu]

- 2. Picric acid - Sciencemadness Wiki [sciencemadness.org]
- 3. oag.ca.gov [oag.ca.gov]
- 4. Picric Acid's Volatile History | Science History Institute [sciencehistory.org]
- 5. Picric acid and picrate salts [tc.canada.ca]
- 6. mcgill.ca [mcgill.ca]
- 7. Picrate - Wikipedia [en.wikipedia.org]
- 8. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 9. cmu.edu [cmu.edu]
- 10. ehs.wisc.edu [ehs.wisc.edu]
- 11. Safety Alert - Picric Acid Danger | Safety Services - UCL – University College London [ucl.ac.uk]
- 12. otago.ac.nz [otago.ac.nz]
- 13. research.wayne.edu [research.wayne.edu]
- 14. umdearborn.edu [umdearborn.edu]
- 15. jes.or.jp [jes.or.jp]
- 16. jes.or.jp [jes.or.jp]
- 17. Picric Acid Explosion [chemed.chem.purdue.edu]
- 18. researchgate.net [researchgate.net]
- 19. uthsc.edu [uthsc.edu]
- To cite this document: BenchChem. [issues with storing picric acid in containers with metal caps]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b076445#issues-with-storing-picric-acid-in-containers-with-metal-caps>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com